

Crystal Structure of Hexaamminenickel(II) Perchlorate: A Technical Guide

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Compound of Interest

Compound Name: hexaamminenickel(II)

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Abstract

Hexaamminenickel(II) perchlorate, --INVALID-LINK--2, is a coordination complex of significant interest in inorganic chemistry and materials science. While a definitive single-crystal X-ray diffraction study providing a complete crystallographic information file (CIF) for this specific compound is not readily available in the surveyed literature, its structural properties can be inferred from isostructural **hexaamminenickel(II)** halides. This guide provides a comprehensive overview of the expected crystal structure, detailed experimental protocols for the synthesis of analogous compounds, and visualizations of the underlying chemical principles. The data presented for the crystal structure is based on closely related **hexaamminenickel(II)** salts, offering a robust model for the perchlorate analogue.

Introduction

Hexaamminenickel(II) complexes are classic examples of octahedral coordination geometry, where a central nickel(II) ion is coordinated to six ammonia ligands. These compounds are valuable precursors in the synthesis of other nickel compounds and have been studied for their magnetic and spectroscopic properties. The perchlorate salt is of particular interest due to the potential for energetic properties imparted by the perchlorate anion. Understanding the crystal structure is fundamental to elucidating its physical and chemical behavior.

Predicted Crystal Structure

Based on the known crystal structures of isostructural **hexaamminenickel(II)** halides, such as **hexaamminenickel(II)** chloride ($[\text{Ni}(\text{NH}_3)_6]\text{Cl}_2$) and bromide ($[\text{Ni}(\text{NH}_3)_6]\text{Br}_2$), the crystal structure of **hexaamminenickel(II)** perchlorate is predicted to be cubic.

Crystallographic Data (Based on Isostructural Hexaamminenickel(II) Halides)

The following table summarizes the typical crystallographic data for **hexaamminenickel(II)** halides, which serve as a model for the perchlorate salt.

Parameter	$[\text{Ni}(\text{NH}_3)_6]\text{Cl}_2$	$[\text{Ni}(\text{NH}_3)_6]\text{Br}_2$	Predicted for -- INVALID-LINK--2
Crystal System	Cubic	Cubic	Cubic
Space Group	Fm-3m	Fm-3m	Fm-3m (expected)
a (Å)	10.064	10.343	~10-11 (estimated)
V (Å ³)	1019.3	1106.5	~1000-1331 (estimated)
Z	4	4	4 (expected)
D _{calc} (g/cm ³)	1.498	1.834	Varies with lattice parameter

Coordination Environment

The nickel(II) ion is octahedrally coordinated to six ammonia ligands through the nitrogen atoms. The Ni-N bond distances are expected to be in the range of 2.1-2.2 Å. The perchlorate anions are located in the crystal lattice but are not directly coordinated to the nickel ion.

Experimental Protocols

A detailed experimental protocol for the synthesis of single crystals of **hexaamminenickel(II)** perchlorate is not explicitly detailed in the reviewed literature. However, a general method for

the synthesis of **hexaamminenickel(II)** salts can be adapted. The following protocol describes the synthesis of **hexaamminenickel(II)** chloride, which can be modified for the perchlorate salt by using a soluble nickel(II) perchlorate salt as the starting material.

Synthesis of Hexaamminenickel(II) Chloride

Materials:

- Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Concentrated aqueous ammonia (NH_3 , 28-30%)
- Ethanol
- Deionized water
- Beakers
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter flask
- Filter paper

Procedure:

- Dissolve a known amount of nickel(II) chloride hexahydrate in a minimum amount of deionized water in a beaker with gentle stirring.
- In a well-ventilated fume hood, slowly add an excess of concentrated aqueous ammonia to the nickel chloride solution while stirring. A color change from green to deep blue or purple will be observed, indicating the formation of the **hexaamminenickel(II)** complex.
- Continue stirring for 15-20 minutes to ensure complete formation of the complex.
- Cool the solution in an ice bath to promote crystallization.

- Collect the violet precipitate by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials and water.
- Dry the crystals in a desiccator over a suitable drying agent.

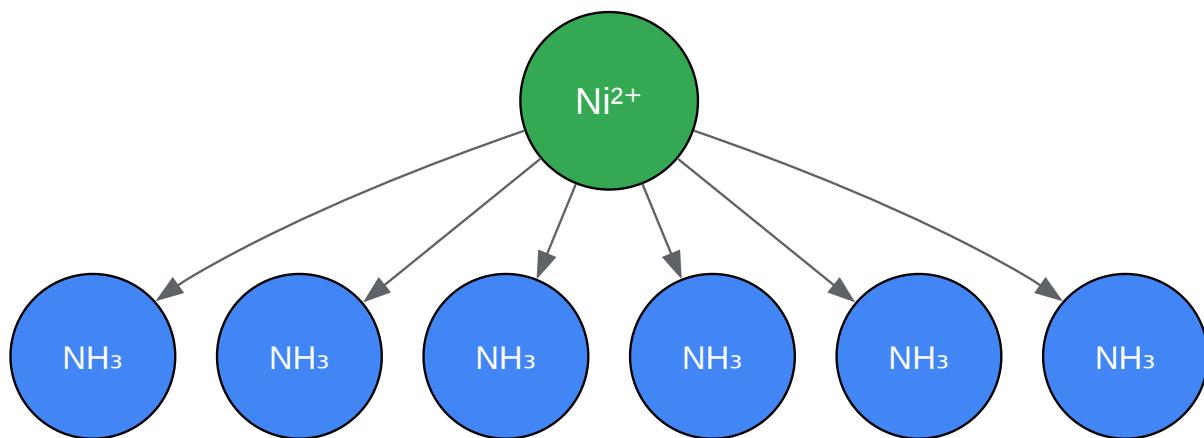
Note: For the synthesis of **hexaamminenickel(II)** perchlorate, one would start with nickel(II) perchlorate hexahydrate and follow a similar procedure. Caution should be exercised as perchlorate salts, especially in the presence of organic materials (like ethanol), can be explosive.

Visualizations

Logical Workflow for Crystal Structure Determination

Caption: Workflow for the determination of a crystal structure.

Coordination of the Hexaamminenickel(II) Cation



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Caption: Octahedral coordination of the Nickel(II) ion.

Conclusion

While a definitive crystal structure of **hexaamminenickel(II)** perchlorate remains to be published, a strong predictive model based on isostructural compounds suggests a cubic crystal system with an Fm-3m space group. The central nickel(II) ion is octahedrally coordinated by six ammonia ligands. The provided synthesis protocol for the analogous chloride salt offers a reliable starting point for the preparation of the perchlorate complex, with appropriate safety considerations. Further research involving single-crystal X-ray diffraction is necessary to fully elucidate the precise structural parameters of **hexaamminenickel(II)** perchlorate.

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